

1-(2-Ethoxyphenyl)-2-thiourea: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-(2-Ethoxyphenyl)-2-thiourea

Cat. No.: B075213

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Disclaimer: Publicly available safety and toxicological data for **1-(2-Ethoxyphenyl)-2-thiourea** (CAS No. 1516-38-7) is limited. This guide extrapolates information from Safety Data Sheets (SDS) and toxicological assessments of structurally related compounds, including thiourea, N-(2-Methoxyphenyl)thiourea, and other thiourea derivatives. Researchers and scientists must exercise caution and handle this compound with the understanding that the full hazard profile may not be fully characterized.

This technical guide provides an in-depth overview of the known and anticipated safety and handling precautions for **1-(2-Ethoxyphenyl)-2-thiourea**, designed for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

Based on data from related thiourea compounds, **1-(2-Ethoxyphenyl)-2-thiourea** is anticipated to be classified as hazardous. The primary concerns include acute oral toxicity and the potential for skin sensitization.

GHS Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 or 4	H301: Toxic if swallowed or H302: Harmful if swallowed
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Carcinogenicity	Category 2	H351: Suspected of causing cancer[1][2]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child[1][2]
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects[1]

Signal Word: Danger or Warning

Hazard Pictograms:

Physical and Chemical Properties

Specific experimental data for **1-(2-Ethoxyphenyl)-2-thiourea** is not readily available. The following table summarizes properties of the closely related N-(2-Methoxyphenyl)thiourea and the parent compound, thiourea.

Property	N-(2-Methoxyphenyl)thiourea	Thiourea
CAS Number	1516-37-6	62-56-6
Molecular Formula	C8H10N2OS	CH4N2S
Molecular Weight	182.24 g/mol	76.12 g/mol
Appearance	White to light yellow powder/crystal	White crystalline powder or solid
Melting Point	155-157 °C[3]	176-178 °C
Boiling Point	307.3 ± 44.0 °C (Predicted)	Decomposes
Solubility	No data available	Soluble in water (137 g/L at 20 °C)

Toxicological Information

Detailed toxicological studies on **1-(2-Ethoxyphenyl)-2-thiourea** have not been identified. The data below for related compounds indicates a potential for significant toxicity.

Toxicological Endpoint	N-(2-Methoxyphenyl)thiourea	Thiourea	1-Phenyl-2-thiourea
Acute Oral Toxicity (LD50)	LDLo (Rat): 100 mg/kg[4]	LD50 (Rat): 125-1930 mg/kg bw[5]	LD50 (Rat): 3 mg/kg[6]
Acute Dermal Toxicity (LD50)	No data available	LD50 (Rabbit): >2800 mg/kg bw[5]	No data available
Acute Inhalation Toxicity (LC50)	No data available	LC50 (Rat): >195 mg/m ³ (4 h)[2]	No data available
Skin Corrosion/Irritation	No specific data, but skin contact should be avoided.	Reported to be slightly irritating in animal studies.	No data available
Serious Eye Damage/Irritation	No specific data, but eye contact should be avoided.	May cause slight eye irritation.	No data available
Respiratory or Skin Sensitization	Potential for skin sensitization.	Cases of contact dermatitis have been reported in humans.[2]	May cause an allergic skin reaction.
Carcinogenicity	No data available	Suspected of causing cancer.[1][2]	No data available
Reproductive Toxicity	No data available	Suspected of damaging fertility or the unborn child.[1][2]	No data available

Experimental Protocols

Detailed experimental protocols for the safety assessment of **1-(2-Ethoxyphenyl)-2-thiourea** are not available in the public domain. Standard OECD guidelines for testing of chemicals would be followed to determine the toxicological properties listed in the table above. For example, acute oral toxicity is typically determined using OECD Test Guideline 423.

Handling and Storage

Engineering Controls:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear a lab coat or other protective clothing.
 - Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[\[7\]](#) Inspect gloves before use.
- Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSH-approved particulate respirator should be used.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe dust.
- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Remove and wash contaminated clothing before reuse.[\[6\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#)
- Store locked up.[\[4\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.

First Aid Measures

Immediate medical attention is required in case of significant exposure.

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [6]
Skin Contact	Immediately take off all contaminated clothing. Wash off immediately with plenty of water for at least 15 minutes. Seek immediate medical attention. [6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [6]
Ingestion	Call a poison control center or doctor immediately. Rinse mouth. Do NOT induce vomiting. [6]

Accidental Release Measures

Personal Precautions:

- Evacuate personnel to safe areas.
- Wear appropriate personal protective equipment (see Section 5).
- Avoid dust formation.
- Ensure adequate ventilation.

Environmental Precautions:

- Prevent product from entering drains.[4]
- Should not be released into the environment.[6]

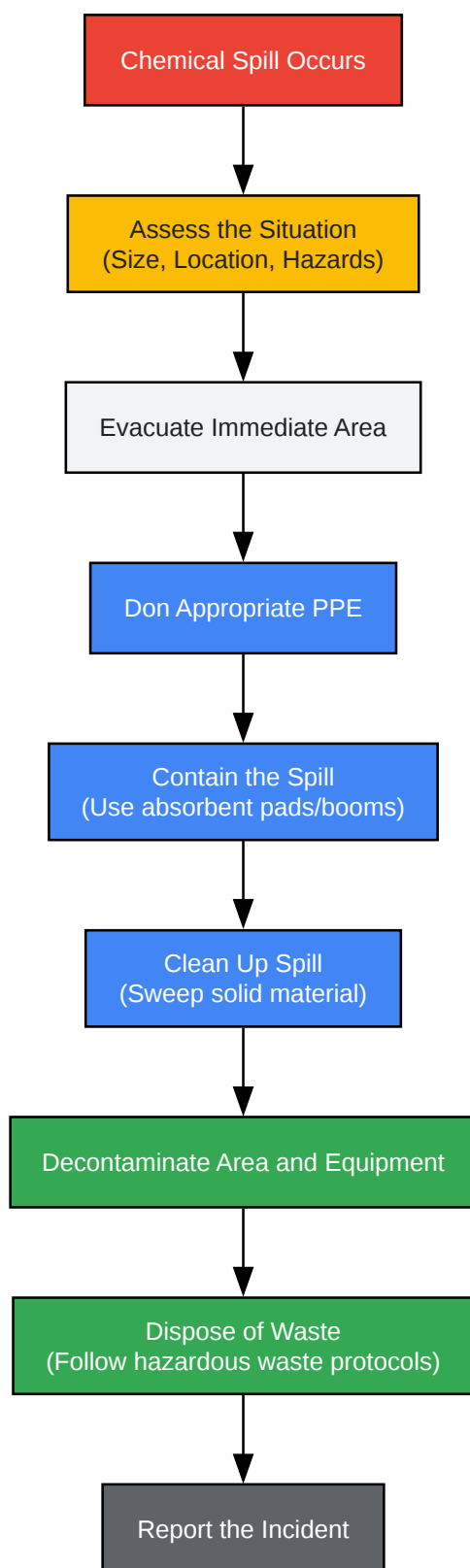
Methods for Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[6]
- Avoid generating dust.
- After cleaning, flush the area with water.

Disposal Considerations

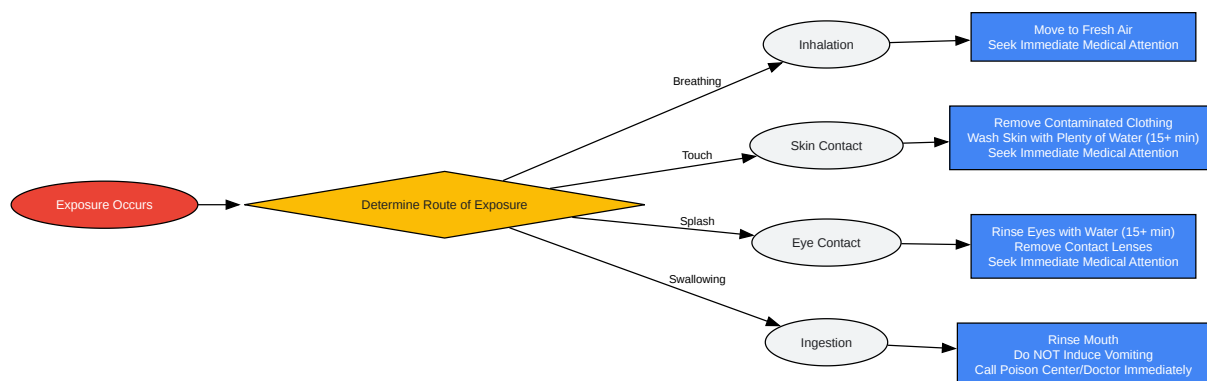
Dispose of contents and container in accordance with local, regional, and national regulations. This material may be considered a hazardous waste.

Visualizations



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Caption: Chemical Spill Response Workflow.



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Caption: First Aid Decision Tree for Exposure.

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